An In-depth Technical Guide to the Structure-Activity Relationship of Pyrimidine Analogs

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Compound of Interest

Compound Name:	*1-(5-Ethylpyrimidin-2-yl)piperidin-4-yl methanesulfonate*
CAS No.:	*1046817-01-9*
Cat. No.:	*B1442289*

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Introduction: The Pyrimidine Core as a Cornerstone of Modern Medicinal Chemistry

The pyrimidine nucleus, a six-membered aromatic heterocycle with two nitrogen atoms, is a titan in medicinal chemistry.[1] Its significance is fundamentally rooted in biology, as it forms the structural backbone of the nucleobases uracil, thymine, and cytosine, which are essential components of DNA and RNA.[1][2][3] This inherent biological relevance provides a distinct advantage, often enabling pyrimidine-based drugs to be recognized by cellular machinery, which can enhance their bioavailability and efficacy.

For drug development professionals, the pyrimidine scaffold is considered a "privileged structure."[4] Its remarkable versatility allows for chemical modifications at multiple positions, enabling the fine-tuning of steric, electronic, and pharmacokinetic properties. This adaptability has led to the development of a vast arsenal of drugs targeting a multitude of diseases, including cancers, and viral and bacterial infections.[2][3][5] This guide provides an in-depth analysis of the structure-activity relationships (SAR) that govern the function of pyrimidine analogs, offering field-proven insights into their design, evaluation, and mechanism of action.

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The Pyrimidine Scaffold: A Platform for Molecular Design

The true power of the pyrimidine core lies in its capacity for substitution. The carbon and nitrogen atoms at the 2, 4, 5, and 6-positions serve as primary handles for chemical modification. The strategic placement of different functional groups at these positions profoundly influences the molecule's interaction with its biological target.[2][4]

For instance, introducing amine groups can create hydrogen bond donors and acceptors crucial for anchoring the molecule in a protein's active site, while bulky hydrophobic groups can occupy specific pockets to enhance potency and selectivity. Fusing the pyrimidine ring with other heterocyclic systems, such as pyrazole, pyrrole, or thiazole, can further expand its chemical space, improve metabolic stability, and generate novel intellectual property.[6][7]

Caption: The pyrimidine core with key positions for chemical modification.

Structure-Activity Relationships in Key Therapeutic Areas

The biological activity of pyrimidine derivatives is exceptionally broad.[2][8][9] Below, we explore the SAR of these analogs in two of the most significant areas of drug discovery: oncology and antimicrobial therapy.

Anticancer Activity: Targeting the Machinery of Cell Proliferation

Pyrimidine analogs have yielded some of the most important anticancer agents to date, acting through diverse mechanisms.[5][7]

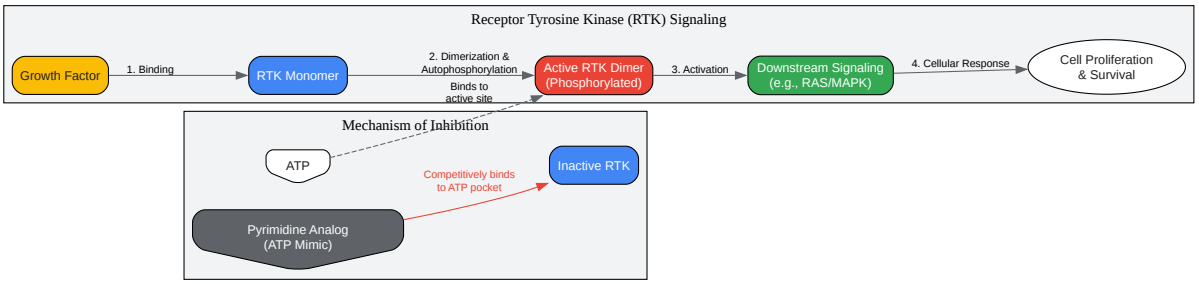
Protein kinases are crucial regulators of cell signaling, and their dysregulation is a hallmark of cancer. Pyrimidine scaffolds are particularly adept at targeting the ATP-binding site of kinases.[7]

- Pyrazolo[3,4-d]pyrimidines as EGFR/VEGFR Inhibitors: The pyrazolo[3,4-d]pyrimidine core is an isostere of adenine, the nitrogenous base in ATP.[10] This allows it to act as a "hinge-binder," forming critical hydrogen bonds with the backbone of the kinase hinge region, a

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conserved motif in the ATP-binding pocket.[10] SAR studies reveal that small, hydrophobic substituents at the N-1 position of the pyrazole ring often enhance potency, while larger groups at the C-4 position of the pyrimidine ring can be tailored to achieve selectivity for specific kinases like EGFR or VEGFR.[10]

- Pyrazolo[1,5-a]pyrimidines as Tropomyosin Receptor Kinase (Trk) Inhibitors: This scaffold is featured in FDA-approved Trk inhibitors like Larotrectinib and Entrectinib.[11][12][13] SAR studies have shown that a fluorine atom at certain positions is crucial for activity.[11] Furthermore, creating macrocyclic analogs by tethering substituents can lock the molecule into a bioactive conformation, dramatically increasing potency, with some compounds showing IC50 values below 1 nM.[11][13]



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Caption: Generalized pathway of pyrimidine analogs as competitive ATP inhibitors of RTKs.

Recent research has focused on aminopyrimidine derivatives that induce apoptosis in cancer cells. For a series of compounds related to the hit molecule RDS 3442, SAR studies have demonstrated key relationships.[14][15]

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- Substitution at Position 6: Modifications at this position of the pyrimidine core are critical.
- Substitution on the 2-Aniline Ring: The presence and nature of substituents on the aniline ring at position 2 dramatically affect potency. For example, the N-benzyl counterpart of the original hit compound was found to be 4-13 times more active, with EC50 values ranging from 4 to 8 µM in various cancer cell lines.[15][16]

Table 1: Comparative Anticancer Activity of Aminopyrimidine Analogs

Compound	R Group (on Aniline Nitrogen)	Cancer Cell Line	EC50 (48h, µM)	Source
1a (Hit)	**H**	**U87MG (Glioblastoma)**	**20**	**[14]**
		MDA-MB-231 (Breast)	20	[14]
2a	Benzyl	U87MG (Glioblastoma)	5	[14][15]
		MDA-MB-231 (Breast)	8	[14][15]
2b	4-Fluorobenzyl	U87MG (Glioblastoma)	10	[14]
		MDA-MB-231 (Breast)	12	[14]

Data synthesized from multiple sources to illustrate SAR trends.[14][15]

Antimicrobial and Antiviral Activity

The pyrimidine scaffold is a fertile ground for developing agents that combat infectious diseases.[17][18]

The fusion of pyrimidine with other heterocycles often enhances antimicrobial potential. For example, newly synthesized pyrimidopyrimidine derivatives have shown excellent activity

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against both Gram-positive (Staphylococcus aureus) and Gram-negative (Escherichia coli) bacteria, as well as fungal species like Candida albicans.[19] The SAR indicates that the specific nature of substituents on the fused ring system is a determining factor for the breadth and potency of antimicrobial action.[19]

Pyrimidine analogs are foundational to antiviral therapy.[20]

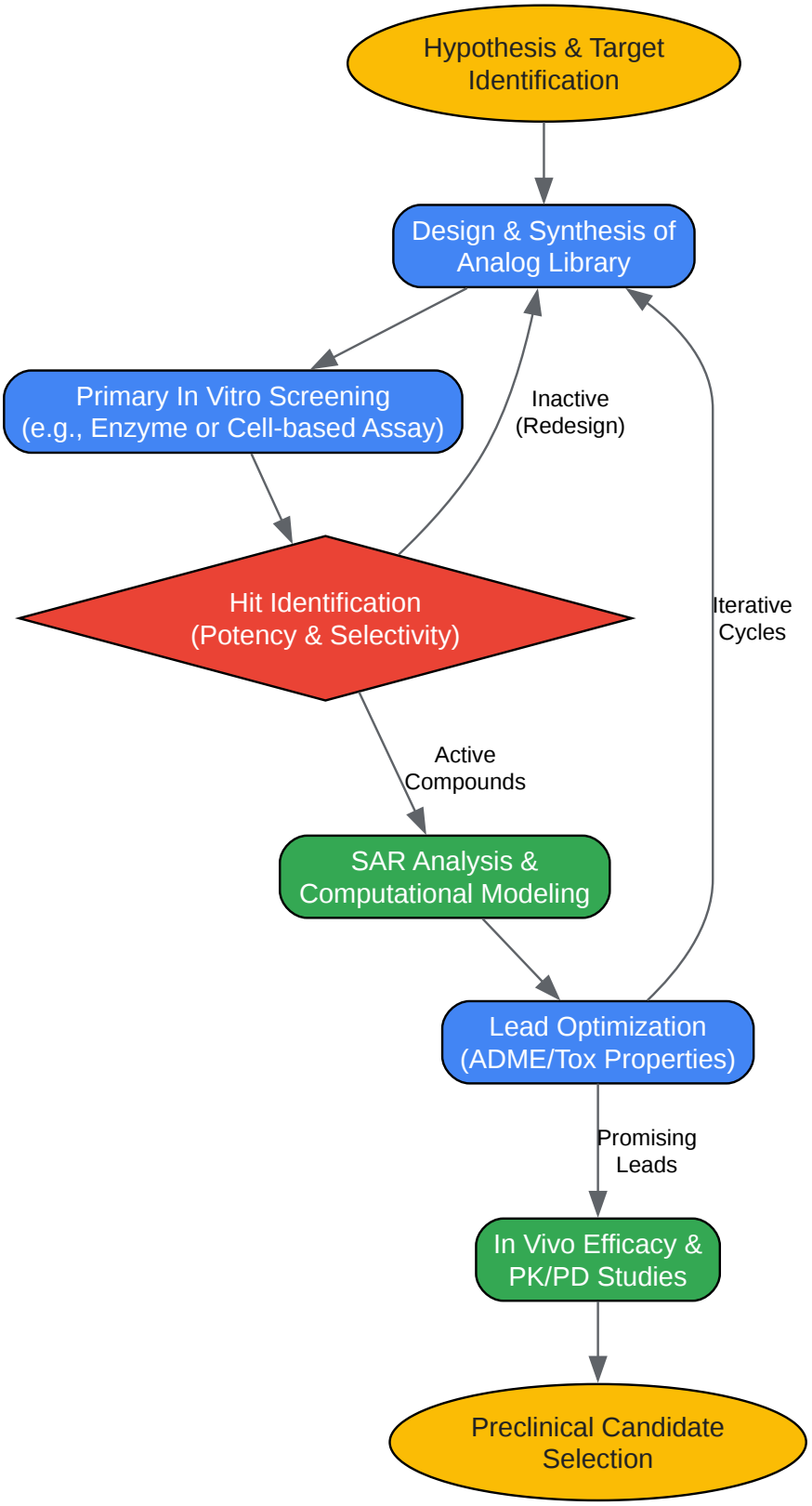
- Non-Nucleoside Reverse Transcriptase Inhibitors (NNRTIs): For anti-HIV drug design, pyrimidine derivatives can act as NNRTIs. Computational docking studies show these molecules adopting a characteristic "butterfly" conformation within the allosteric binding pocket of HIV-1 reverse transcriptase.[21] Key interactions include hydrogen bonds with amino acid residues like Lys101 and Lys103, and π-stacking interactions with aromatic residues such as Tyr181 and Tyr188.[21] The SAR is driven by substituents that can optimize these interactions.

- Broad-Spectrum Antivirals: Recent studies on 4,7-disubstituted pyrimido[4,5-d]pyrimidines have identified compounds with remarkable efficacy against human coronavirus 229E (HCoV-229E).[22] The most potent compounds in this series featured a cyclopropylamino group and an aminoindane moiety, highlighting a specific structural combination that is key to their antiviral activity against coronaviruses.[22]

Experimental Workflows and Self-Validating Protocols

A robust SAR study relies on a systematic and logical workflow, supported by trustworthy and reproducible experimental protocols.

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